

1-(6-Bromopyridin-2-YL)ethanamine safety data sheet (SDS)

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Compound of Interest	
Compound Name:	1-(6-Bromopyridin-2-YL)ethanamine
Cat. No.:	B3038846

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An In-depth Technical Guide to the Safe Handling of **1-(6-Bromopyridin-2-yl)ethanamine**

This document provides a comprehensive safety and handling guide for **1-(6-Bromopyridin-2-yl)ethanamine** (CAS No: 914950-77-9), a critical building block in pharmaceutical research and development. This guide is intended for researchers, scientists, and drug development professionals who may handle this compound. The information herein is synthesized from available safety data sheets and chemical safety literature to ensure a thorough understanding of the associated hazards and the implementation of robust safety protocols.

Understanding the Hazard Profile

1-(6-Bromopyridin-2-yl)ethanamine is a substituted pyridine derivative. Its chemical structure, containing a bromine atom and an amino group, dictates its reactivity and toxicological profile. A comprehensive understanding of its hazards is the foundation of safe laboratory practice. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for this understanding.

The compound is classified with significant acute toxicity, alongside irritant properties. The primary routes of exposure are oral ingestion, dermal contact, and inhalation. The "Danger" signal word and associated hazard statements underscore the need for stringent control measures.[\[1\]](#)[\[2\]](#)[\[3\]](#)

GHS Classification and Hazard Statements

A summary of the GHS classification provides an immediate overview of the primary risks associated with this chemical.

Hazard Class	Category	Hazard Statement	Description
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Small quantities may cause serious health effects or death if ingested.[1][2][3]
Acute Toxicity, Dermal	Category 2 / 3	H310/H311: Fatal/Toxic in contact with skin	Skin contact can lead to significant toxicity and potentially lethal outcomes.[2][3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Inhalation of dusts, mists, or vapors can cause severe systemic toxicity.[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Direct contact will likely cause inflammation, redness, and discomfort.[2][4][5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Contact with eyes can result in significant, potentially damaging, irritation.[2][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Inhalation may lead to irritation of the respiratory tract.[2][4][5]
Flammable Liquids	Category 4	H227: Combustible liquid	The material requires heating before ignition can occur.[2]

Causality Insight: The toxicity profile is typical for halogenated aromatic amines. The pyridine ring is a known metabolic target, and the bromo-substituent can influence its electronic properties and metabolic fate. The primary amine group provides a site for biological interactions and potential metabolic activation. The irritant effects are a direct consequence of the chemical's reactivity with biological tissues.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

The cornerstone of safe handling is the implementation of the hierarchy of controls, which prioritizes eliminating or reducing hazards at their source. When handling **1-(6-Bromopyridin-2-yl)ethanamine**, a combination of engineering controls and robust PPE is mandatory.

Engineering Controls

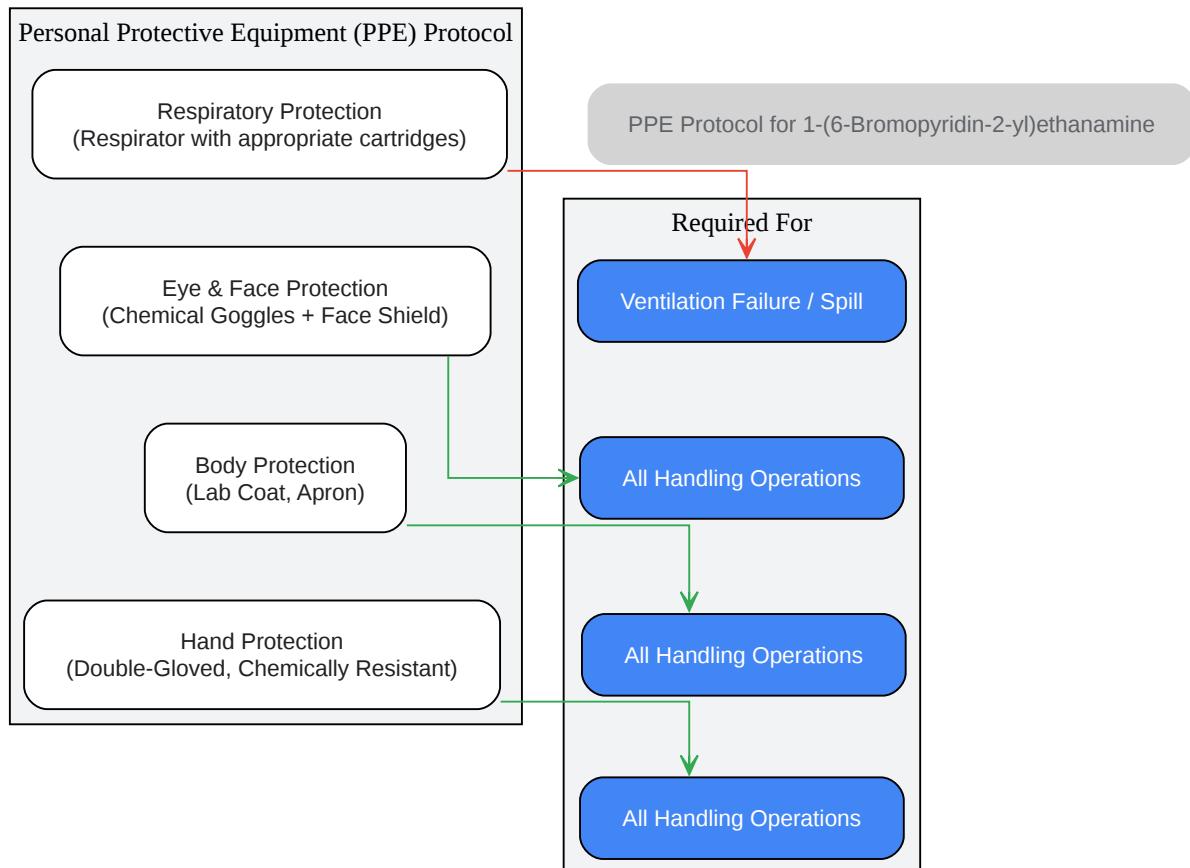
- Chemical Fume Hood: All weighing, transferring, and reaction setup operations involving this compound must be conducted within a certified chemical fume hood. This is the primary engineering control to prevent inhalation exposure.
- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed.[2][4]
- Safety Infrastructure: Eyewash stations and safety showers must be readily accessible and tested regularly.[6] Their proximity is critical for immediate decontamination in case of an exposure.

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. Its selection must be based on a thorough risk assessment of the planned procedures.

- Hand Protection: Due to the high dermal toxicity ("Fatal in contact with skin"), glove selection is critical. Double-gloving is recommended. Use a chemically resistant outer glove (e.g., nitrile or neoprene) over an inner glove. Discard gloves immediately if contamination is suspected and wash hands thoroughly.[2]

- Eye and Face Protection: Chemical splash goggles that conform to ANSI Z87.1 or EN 166 standards are required at all times.[7][8] When there is a significant risk of splashing or when working outside a fume hood (not recommended), a face shield should be worn in addition to goggles.[7]
- Skin and Body Protection: A flame-resistant laboratory coat is mandatory. Additional protection, such as chemically resistant aprons or sleeves, should be worn for large-scale operations. Do not wear shorts or open-toed shoes in the laboratory.[7]
- Respiratory Protection: If there is a potential for exposure outside of a fume hood or in the event of a ventilation failure, a respirator is required. A full-face respirator with cartridges appropriate for organic vapors and particulates (e.g., ABEK-P2 type) should be used.[2][9] All respirator use must be in accordance with a formal respiratory protection program.



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Caption: PPE Protocol for **1-(6-Bromopyridin-2-yl)ethanamine**

Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is essential to prevent accidental exposure and maintain the integrity of the compound.

Handling Procedures

- Pre-Use Inspection: Before use, visually inspect the container for any damage or leaks.
- Controlled Dispensing: Weigh and transfer the material in a chemical fume hood. Use tools (spatulas, syringes) that minimize the generation of dust or aerosols.
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[\[2\]](#) After handling, wash hands and face thoroughly before leaving the work area.[\[2\]](#)
- Waste Management: All contaminated disposables (gloves, pipette tips, paper towels) must be considered hazardous waste and disposed of in a designated, sealed waste container.

Storage Requirements

- Container: Keep the container tightly closed to prevent exposure to moisture and air.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[10\]](#) The recommended storage temperature is often between 2-8°C in an inert atmosphere.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- Security: The storage area should be locked or otherwise accessible only to authorized personnel.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Emergency Procedures: A Validated Response Plan

In the event of an exposure or spill, a rapid and correct response is critical to mitigating harm. All personnel must be trained on these emergency procedures.

First-Aid Measures

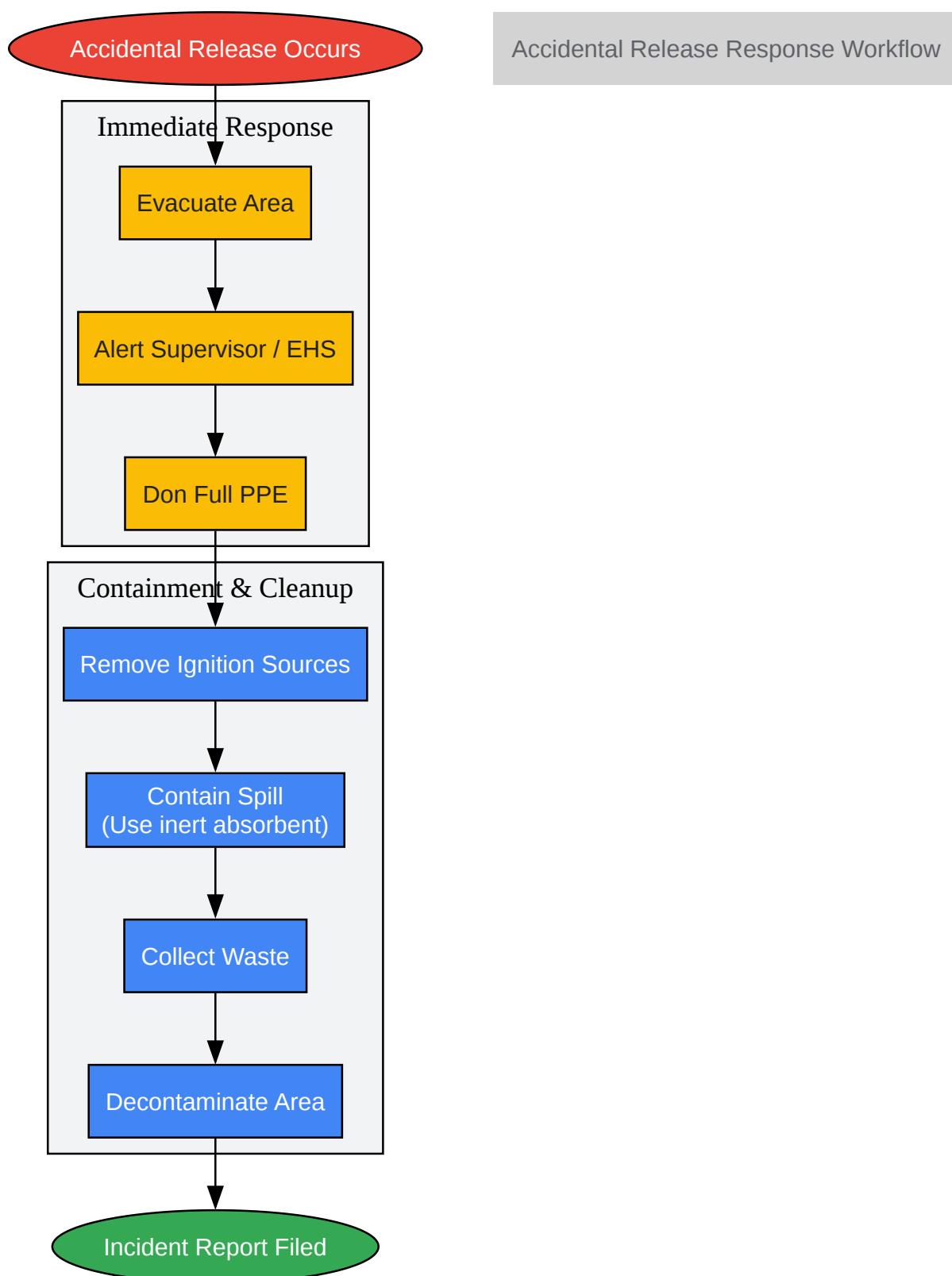
Exposure Route	Immediate Action Protocol
Inhalation	<ol style="list-style-type: none">1. Immediately move the affected person to fresh air.[4][5][6]2. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (use a barrier device).[4][5][6]3. Seek immediate medical attention.[5]
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing while flushing the affected skin with copious amounts of water for at least 15 minutes.[4][6]2. Use a safety shower if the contact area is large.3. Seek immediate medical attention due to the high dermal toxicity.[5]
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6]2. Remove contact lenses if present and easy to do.[4][5]3. Seek immediate medical attention from an ophthalmologist.
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[5]2. Rinse the mouth thoroughly with water.[2][5]3. Never give anything by mouth to an unconscious person.[5][9]4. Call a poison control center or seek immediate medical attention.[2]

Self-Validating System: The protocol is designed for immediate action. Showing the Safety Data Sheet to responding medical personnel is a critical step that validates the response by providing them with essential toxicological information.[4][5]

Accidental Release Measures

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).

- Control Ignition Sources: Remove all sources of heat and ignition.[\[2\]](#)
- Containment: Wearing full PPE, contain the spill. For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels as the primary absorbent. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Cleanup: Collect the absorbed material and spilled substance into a designated, labeled hazardous waste container.
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., soap and water), and collect the decontamination materials as hazardous waste.
- Reporting: Report the incident to the appropriate environmental health and safety (EHS) department.



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Caption: Accidental Release Response Workflow

Fire-Fighting Measures

While classified as a combustible liquid, meaning it requires heating to ignite, its hazardous combustion products necessitate a specific fire response.[\[2\]](#)

- **Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[9\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can produce toxic gases, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[\[2\]](#)
- **Protective Actions:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[2\]](#)[\[9\]](#) Do not allow fire-extinguishing water to enter drains or surface water.[\[2\]](#)

Toxicological and Physicochemical Insights

Understanding the material's properties is key to anticipating its behavior in the laboratory and in the event of a release.

Toxicological Summary

The primary toxicological concerns are acute toxicity via all major exposure routes and severe irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Symptoms of overexposure can include a burning sensation, coughing, shortness of breath, headache, nausea, and vomiting. [\[2\]](#) To date, the chemical, physical, and toxicological properties have not been thoroughly investigated, and it is not listed as a carcinogen by IARC, NTP, or OSHA.[\[2\]](#) This lack of comprehensive data reinforces the need to treat the compound with extreme caution.

Physicochemical Data

Property	Value	Source
CAS Number	914950-77-9	[4] [11] [13]
Molecular Formula	C ₇ H ₉ BrN ₂	[11] [13]
Molecular Weight	201.07 g/mol	[13]
Predicted Density	1.477 ± 0.06 g/cm ³	[13]
Predicted Boiling Point	264.4 ± 25.0 °C	[13]

Disposal Considerations

All waste containing **1-(6-Bromopyridin-2-yl)ethanamine** must be treated as hazardous.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to local, state, and federal regulations.[\[10\]](#)
- Collection: Collect surplus material and contaminated items in a designated, properly labeled, and sealed container.
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[\[2\]](#)[\[4\]](#)
[\[9\]](#) Do not dispose of via sanitary sewer systems.

By implementing the multi-layered safety systems detailed in this guide—from understanding the inherent hazards to applying rigorous engineering and administrative controls—researchers can confidently and safely utilize **1-(6-Bromopyridin-2-yl)ethanamine** in their critical work.

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